

An In-depth Technical Guide to the Physical Properties of 3-Butylpyridine

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Compound of Interest

Compound Name: 3-Butylpyridine

Cat. No.: B1328907

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This technical guide provides a comprehensive overview of the core physical properties of **3-Butylpyridine**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate physical data and detailed experimental methodologies. This document summarizes key quantitative data in a structured format, outlines protocols for experimental determination, and includes a logical workflow for property verification.

Core Physical Properties of 3-Butylpyridine

3-Butylpyridine, with the CAS number 539-32-2, is a colorless liquid utilized in the synthesis of pharmaceuticals and agrochemicals.^[1] Accurate knowledge of its physical properties is crucial for its application in various chemical processes.

Data Presentation

The table below summarizes the key physical properties of **3-Butylpyridine**.

Property	Value	Conditions
Boiling Point	80-81 °C	at 8 mmHg
Density	0.911 g/mL	at 25 °C
Molecular Formula	C ₉ H ₁₃ N	
Molecular Weight	135.21 g/mol	

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the boiling point and density of a liquid compound such as **3-Butylpyridine**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For precise measurement, especially with small sample volumes, the micro-boiling point method is commonly employed.

Micro-Boiling Point Determination using a Thiele Tube:

- **Sample Preparation:** A small amount of **3-Butylpyridine** (a few drops) is placed into a small test tube or fusion tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the sample liquid.
- **Apparatus Setup:** The sample tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample. This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- **Heating:** The side arm of the Thiele tube is gently heated. This design allows for the uniform circulation of the heating liquid via convection currents.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube. The heat source is then removed.
- **Measurement:** The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The moment the liquid enters the capillary tube, the temperature is recorded. This temperature is the boiling point of the liquid at the recorded atmospheric pressure.

Determination of Density

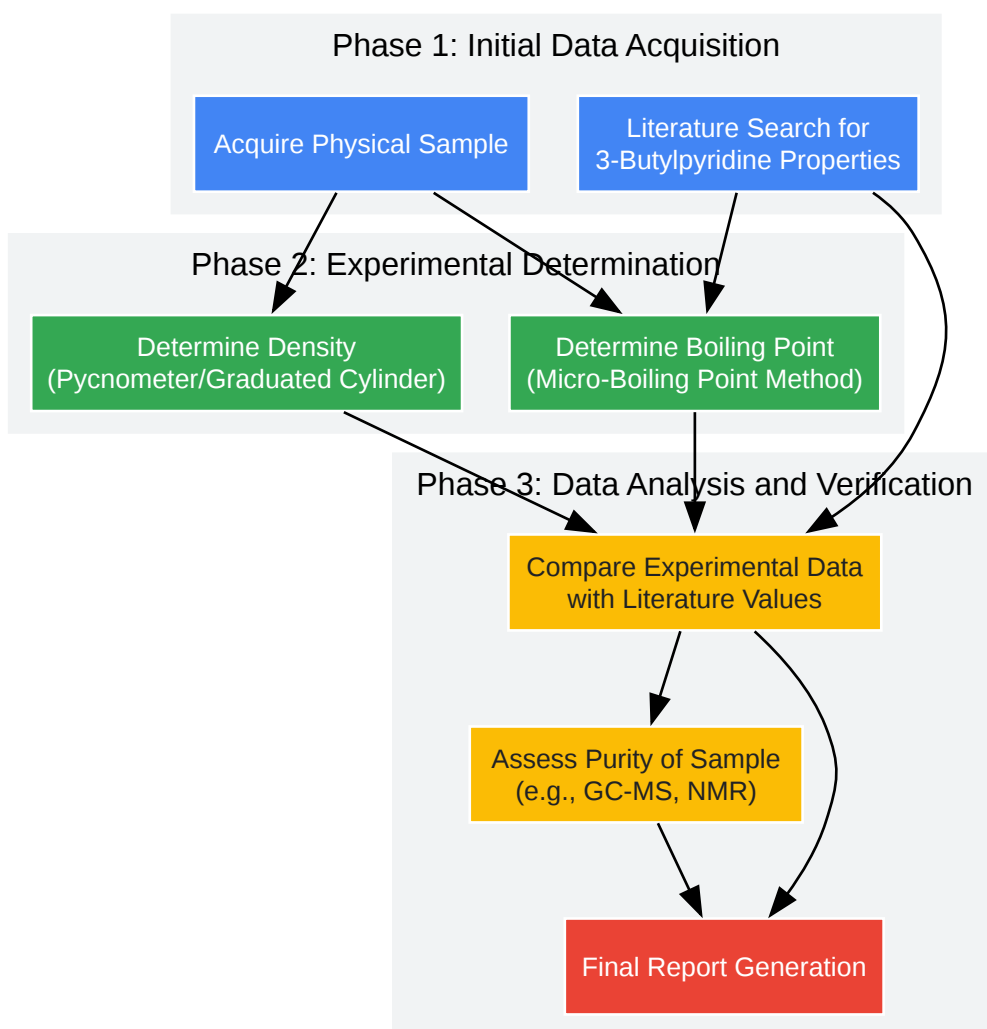
The density of a substance is its mass per unit volume. For a liquid like **3-Butylpyridine**, this can be accurately determined using a pycnometer or, more simply, with a graduated cylinder and a balance.

Density Determination using a Graduated Cylinder and Balance:

- **Mass of Empty Cylinder:** The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.
- **Volume Measurement:** A specific volume of **3-Butylpyridine** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- **Mass of Cylinder and Liquid:** The mass of the graduated cylinder containing the liquid is then measured.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid. The density is then calculated by dividing the mass of the liquid by its volume. For higher accuracy, this procedure should be repeated multiple times, and the average density calculated.

Logical Workflow for Physical Property Verification

The following diagram illustrates a logical workflow for the determination and verification of the physical properties of a chemical compound like **3-Butylpyridine**.



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Caption: Workflow for Physical Property Verification.

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References

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